

# An In-depth Technical Guide to the Aqueous Solubility of EGTA Tetrasodium Salt

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: EGTA tetrasodium

Cat. No.: B1368698

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aqueous solubility of **EGTA tetrasodium** salt (Ethylene glycol-bis( $\beta$ -aminoethyl ether)-N,N,N',N'-tetraacetic acid tetrasodium salt). This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize EGTA for its calcium-chelating properties in various experimental and formulation contexts.

## Introduction to EGTA Tetrasodium Salt

**EGTA tetrasodium** salt is a widely used chelating agent with a high affinity and selectivity for calcium ions ( $\text{Ca}^{2+}$ ). This property makes it an invaluable tool in biological research and pharmaceutical development, particularly in studies involving calcium signaling pathways, enzyme kinetics, and as a component in cell culture media and buffers. Unlike the related chelator EDTA, EGTA displays a significantly lower affinity for magnesium ions ( $\text{Mg}^{2+}$ ), which allows for the specific chelation of calcium in biological systems where magnesium is often present in much higher concentrations.<sup>[1][2]</sup> The tetrasodium salt form of EGTA is favored for its enhanced solubility in aqueous solutions compared to its acidic form.

## Quantitative Solubility Data

The solubility of **EGTA tetrasodium** salt in water is a critical parameter for the preparation of stock solutions and experimental buffers. While extensive solubility data across a wide range of

temperatures is not readily available in the literature, established solubility values at room temperature have been reported by various suppliers.

Parameter	Value	Source
Solubility in Water	110 mg/mL	Sigma-Aldrich[3]
Solubility in Water	≥ 50 mg/mL	AbMole BioScience
Comment	Yields a clear, colorless solution.[3]	

It is crucial to note that the solubility of EGTA salts is highly dependent on the pH of the solution. The protonated forms of EGTA are less soluble, and therefore, increasing the pH of the solution will significantly enhance the solubility of **EGTA tetrasodium** salt.[4]

## Factors Affecting Solubility

The primary factor influencing the solubility of **EGTA tetrasodium** salt in water is pH. The free acid form of EGTA is poorly soluble in water. The tetrasodium salt is more soluble, but to achieve high concentrations, the pH of the solution often needs to be adjusted upwards. Several laboratory protocols for the preparation of EGTA solutions explicitly state the necessity of adjusting the pH to a neutral or slightly alkaline value (typically 7.0-8.0) using a base such as sodium hydroxide (NaOH) to ensure complete dissolution.[5][6][7]

While the effect of temperature on the solubility of most solid substances is that solubility increases with temperature, specific data for **EGTA tetrasodium** salt is not widely published.[8] For standard laboratory applications, dissolution is typically performed at room temperature with pH adjustment.

## Experimental Protocols for Solution Preparation

The following are detailed methodologies for the preparation of **EGTA tetrasodium** salt solutions.

### Preparation of a 0.5 M EGTA Stock Solution (pH 7.0)

This protocol is adapted from standard laboratory procedures.[5]

#### Materials:

- EGTA (Sodium Salt) - 19.02 g
- Distilled or deionized water
- Sodium hydroxide (NaOH) solution (e.g., 1 M or 10 M) for pH adjustment
- pH meter
- Magnetic stirrer and stir bar
- Graduated cylinders
- Beaker
- Volumetric flask (100 mL)

#### Procedure:

- Weigh out 19.02 g of EGTA sodium salt and add it to a beaker containing approximately 80 mL of distilled water.
- Place the beaker on a magnetic stirrer and add a stir bar. Begin stirring. The solution will likely be a cloudy suspension.
- Carefully monitor the pH of the solution using a calibrated pH meter.
- Slowly add NaOH solution dropwise to the stirring suspension. As the pH increases, the EGTA salt will begin to dissolve.
- Continue to add NaOH until the pH of the solution reaches 7.0. At this point, all of the EGTA should be dissolved, and the solution should be clear.
- Once the EGTA is fully dissolved and the pH is stable at 7.0, transfer the solution to a 100 mL volumetric flask.

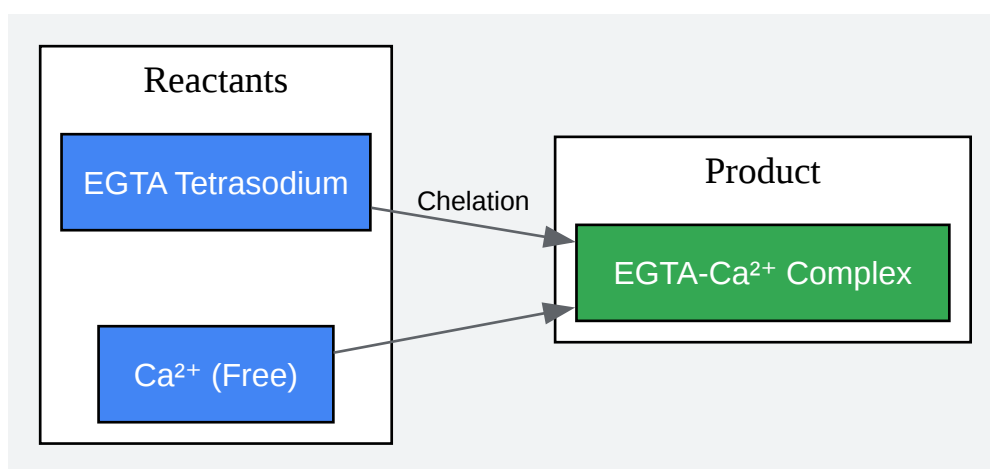
- Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure a complete transfer.
- Add distilled water to the volumetric flask to bring the final volume to 100 mL.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Store the 0.5 M EGTA stock solution at room temperature.

## Signaling Pathways and Experimental Workflows

EGTA's primary mechanism of action is the chelation of divalent cations, with a pronounced selectivity for  $\text{Ca}^{2+}$ . This allows for the precise control of free calcium ion concentration in a solution, which is fundamental in studying a vast array of calcium-dependent signaling pathways.

### Calcium Chelation by EGTA

The diagram below illustrates the fundamental interaction between EGTA and a calcium ion. The EGTA molecule effectively "wraps around" the calcium ion, forming a stable complex and thereby removing it from the solution as a free ion.

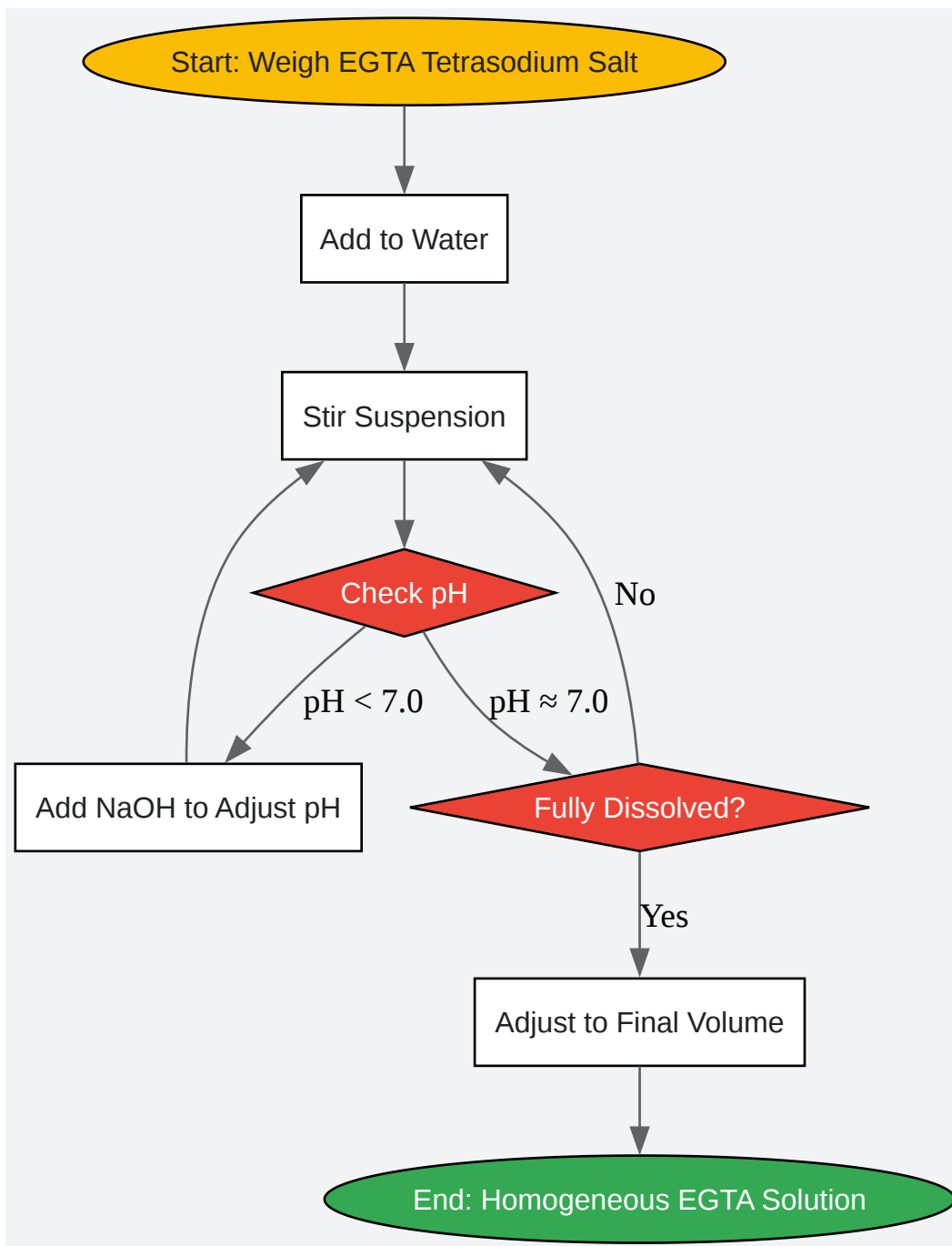


[Click to download full resolution via product page](#)

**Figure 1:** EGTA chelates free calcium ions to form a stable complex.

## Experimental Workflow: Preparing an EGTA Solution

The following diagram outlines the critical steps involved in preparing an aqueous solution of **EGTA tetrasodium** salt, highlighting the essential pH adjustment step for complete dissolution.



[Click to download full resolution via product page](#)

**Figure 2:** Workflow for preparing an **EGTA tetrasodium** salt solution.

## Conclusion

The aqueous solubility of **EGTA tetrasodium** salt is a key consideration for its effective use in research and development. While having good intrinsic water solubility, achieving high concentration solutions necessitates careful attention to the pH of the medium. By following established protocols that include pH adjustment, researchers can reliably prepare EGTA solutions for a wide range of applications that depend on precise calcium chelation. The information and protocols provided in this guide aim to facilitate the effective and accurate use of **EGTA tetrasodium** salt in scientific endeavors.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. EGTA Usage & Applications | AAT Bioquest [aatbio.com]
- 2. EGTA - Wikipedia [en.wikipedia.org]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. 0.5 M EGTA Stock — The Open Lab Book v1.0 [theolb.readthedocs.io]
- 6. EGTA | ISB Server Wahoo [wahoo.cns.umass.edu]
- 7. researchgate.net [researchgate.net]
- 8. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Aqueous Solubility of EGTA Tetrasodium Salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1368698#egta-tetrasodium-solubility-in-water]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)